

An In-depth Technical Guide on the Physicochemical Properties of trans-4-Octene

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Compound of Interest

Compound Name: *trans*-4-Octene

Cat. No.: B086139

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This guide provides a comprehensive overview of the boiling and melting points of **trans-4-octene**, intended for researchers, scientists, and professionals in drug development and chemical synthesis. It includes key physical data, detailed experimental protocols for the determination of these properties, and a workflow visualization.

Physicochemical Data of trans-4-Octene

trans-4-Octene, an unsaturated hydrocarbon, possesses distinct physical properties critical for its handling, purification, and application in various chemical processes. The boiling and melting points are fundamental parameters for its characterization.

Property	Value	Source
Boiling Point	122-123 °C	[1] [2]
Melting Point	Data not available	

Note: While the exact melting point for **trans-4-octene** is not readily found in the searched literature, its isomer, *cis*-4-octene, has a reported melting point of -115 °C[\[3\]](#). Isomers can have significantly different melting points due to variations in their molecular symmetry and crystal packing.

Experimental Protocols for Determination of Boiling and Melting Points

Accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical compounds.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[4][5]} Common laboratory methods include distillation and the capillary method using a Thiele tube or an aluminum block.^{[4][6]}

Protocol: Capillary Method using a Thiele Tube

- **Sample Preparation:** A small quantity of **trans-4-octene** is placed in a small test tube or fusion tube.^{[4][7]}
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.^{[4][6]}
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is heated gently and uniformly.^[4]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a rapid and continuous stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.^[7]

Safety Precautions:

- Always wear safety goggles.^[4]
- Ensure the capillary tube is properly sealed to prevent accidents.^[6]

- Heat the apparatus slowly and evenly to avoid bumping and to ensure accurate temperature reading.[4]

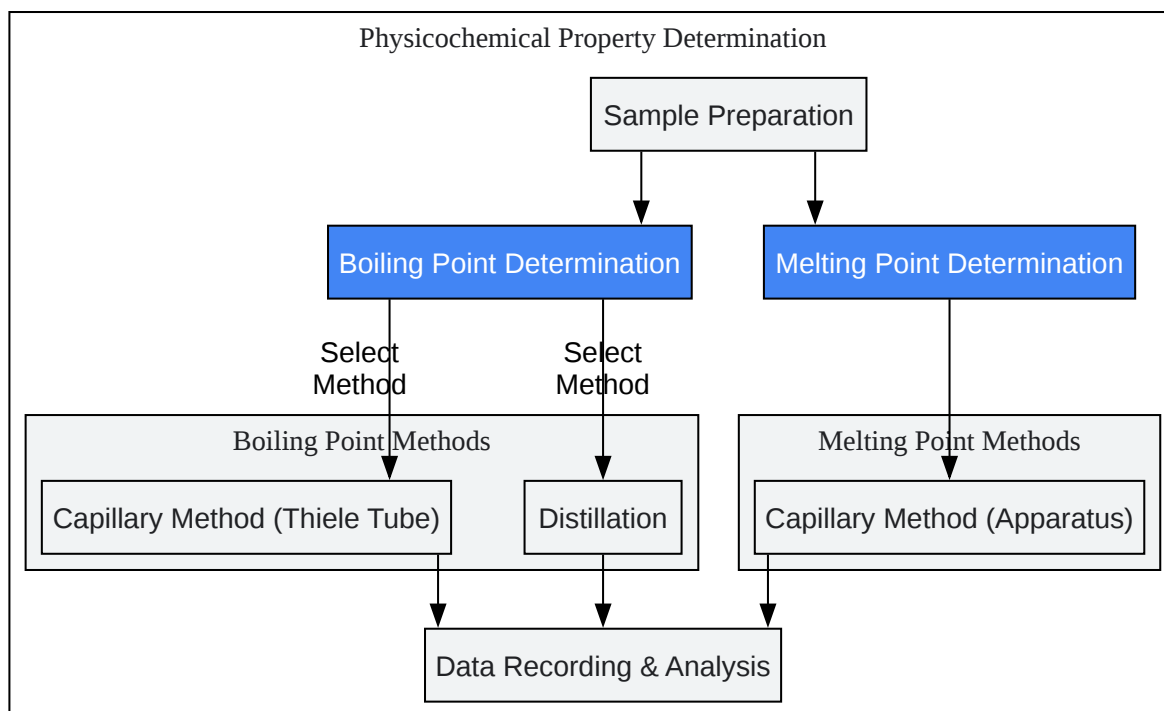
The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, this transition occurs over a narrow range.[8] Impurities typically cause a depression and broadening of the melting point range.[8]

Protocol: Capillary Method using a Melting Point Apparatus

- Sample Preparation: A small amount of the solid organic compound is finely powdered and packed into a capillary tube, sealed at one end.[9]
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a thermometer.
- Heating: The apparatus is heated slowly, typically at a rate of about 2°C per minute for an accurate determination. A preliminary, faster heating can be done to find an approximate melting point.
- Observation: The sample is observed through a magnifying lens.
- Melting Point Range Determination: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.[9] The melting point is reported as the range T1-T2.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the boiling and melting points of a chemical substance like **trans-4-octene**.



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